

# 3-oxopropanoic acid atmospheric aerosol detection

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 3-Oxopropanoic acid

CAS No.: 926-61-4

Cat. No.: S580796

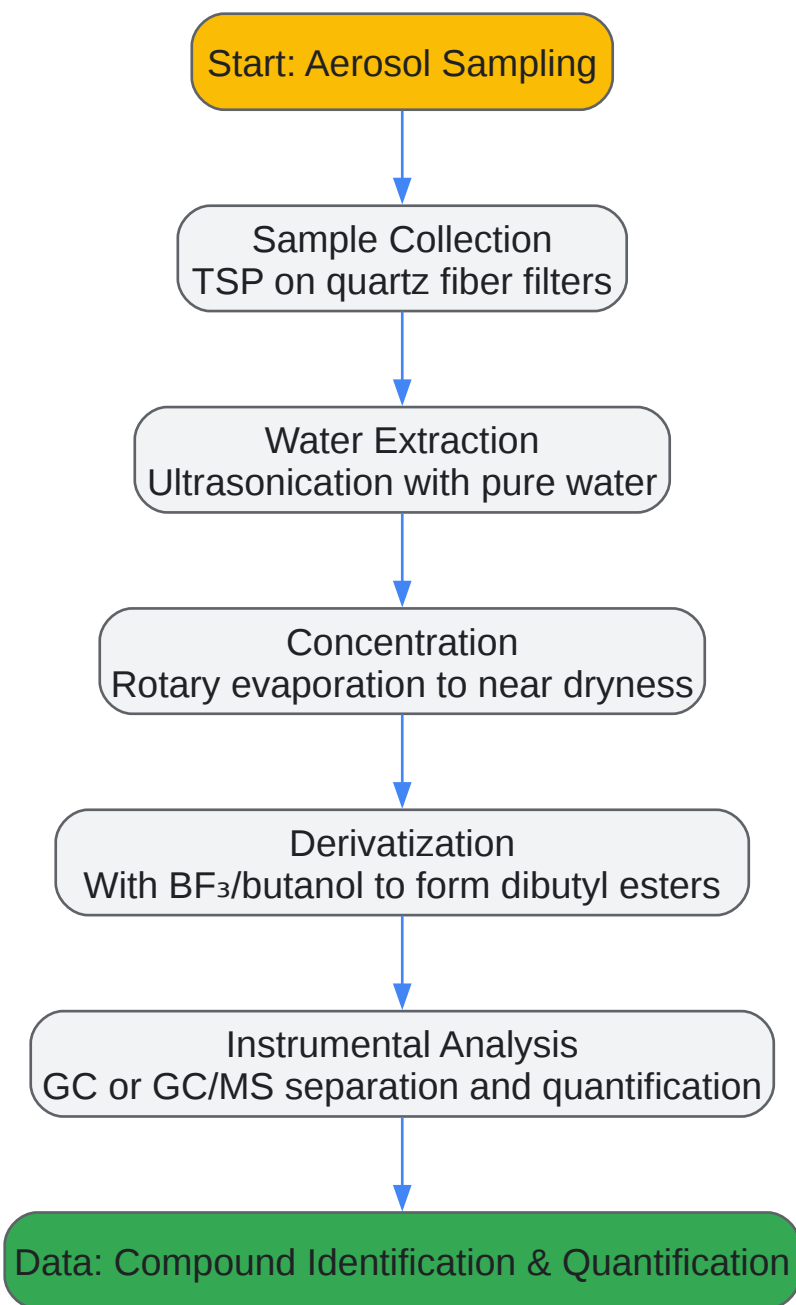
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## Detection of 3-Oxopropanoic Acid in Aerosols

Location	Context of Detection	Key Findings/Remarks
Global Marine Aerosols [1]	Ship-based circumnavigation	Identified as a component of organic aerosols.
Arctic [1]	Aerosol analysis	Detected alongside other organic acids.
North Pacific [1]	Aerosol analysis	Detected alongside other organic acids.
India [1]	Aerosol analysis	Detected alongside other organic acids.
Tokyo, Japan [1]	Urban atmosphere	Found in aerosols, indicating presence in both remote and populated areas.

## Analytical Protocol for Detection

The methodology for identifying **3-oxopropanoic acid** and related compounds in aerosols is well-established in atmospheric chemistry research [2]. The workflow involves sample collection, extraction, derivatization, and analysis.



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*Experimental workflow for aerosol analysis, from sample collection to data acquisition.*

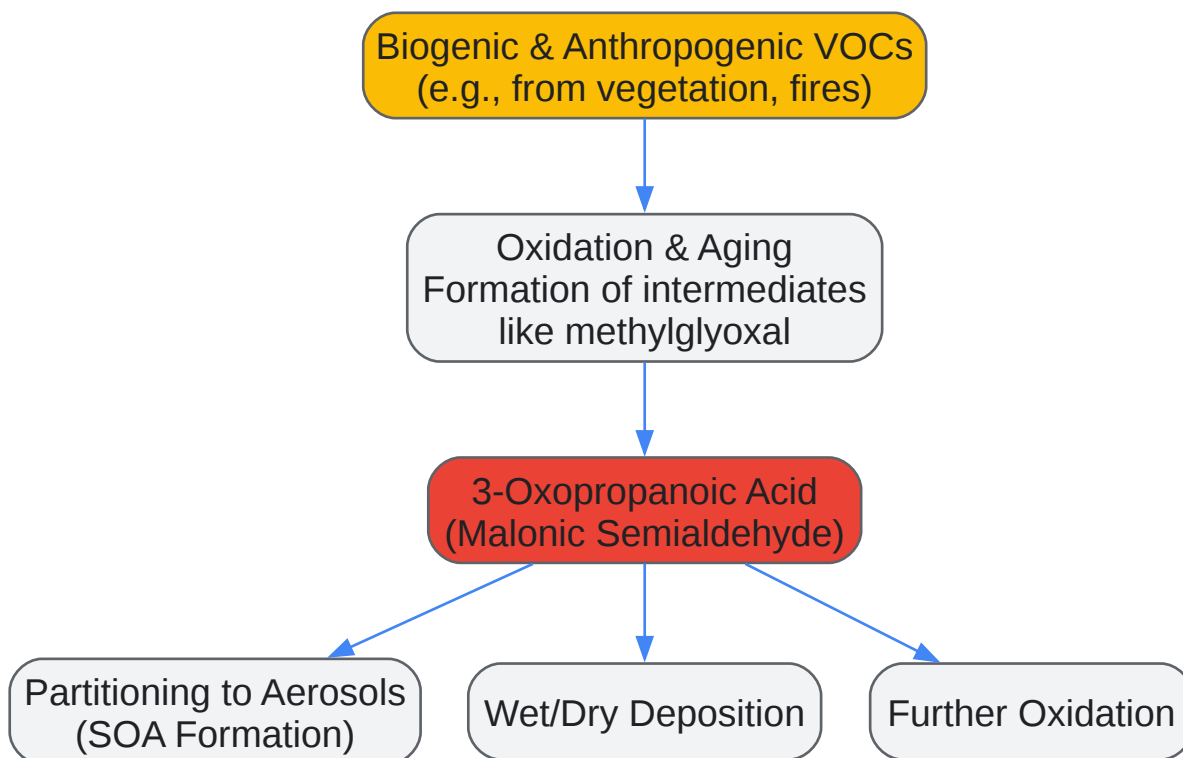
The specific steps are as follows:

- **Sample Collection:** Total suspended particles (TSP) are collected onto pre-combusted quartz fiber filters using a high-volume air sampler [2].
- **Water Extraction:** A portion of the filter is extracted with organic-free pure water using ultrasonication. The extract is passed through a quartz wool column to remove particles [2].

- **Concentration:** The aqueous extract is concentrated to near-dryness using a rotary evaporator under vacuum [2].
- **Derivatization:** The carboxyl groups of the acids are derivatized to dibutyl esters by reacting with a 14% boron trifluoride (BF<sub>3</sub>)/n-butanol solution. This step is critical for making the compounds volatile enough for gas chromatography (GC) analysis [2].
- **Analysis and Quantification:**
  - The derivatives are dissolved in an organic solvent (e.g., n-hexane) and analyzed by Gas Chromatography (GC) or Gas Chromatography/Mass Spectrometry (GC/MS) [2].
  - Compounds are identified by comparing their retention times and mass spectra with those of authentic standards [2].
  - Concentrations are corrected for field blanks, which typically account for less than 5% of the sample values [2].

## Atmospheric Role and Formation Pathways

In the atmosphere, **3-oxopropanoic acid** is part of a complex web of chemical reactions. It can be formed through the photo-oxidation of other organic compounds and can also be removed through various processes.



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*Simplified atmospheric pathway of **3-oxopropanoic acid**, from emission to deposition.*

- **Formation:** It is implicated as an intermediate in the **heterogeneous photo-oxidation of particle-phase aromatics**, a process that also produces pyruvic acid [3]. This links its atmospheric source to both biogenic emissions and anthropogenic pollution.
- **Reactivity:** Its high solubility means that once in the atmosphere, **wet and dry deposition and partitioning into the aerosol phase are important sinks**, contributing to Secondary Organic Aerosol (SOA) formation [3].

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## References

1. - 3 - Wikipedia Oxopropanoic acid [en.wikipedia.org]
2. Springtime influences of Asian outflow and photochemistry on ... [b.tellusjournals.se]
3. ACP - Pyruvic acid in the boreal forest: gas-phase mixing ratios and... [acp.copernicus.org]

To cite this document: Smolecule. [3-oxopropanoic acid atmospheric aerosol detection]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b580796#3-oxopropanoic-acid-atmospheric-aerosol-detection>]

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